

Personal protective equipment for handling Ceralifimod

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Compound of Interest

Compound Name: *Ceralifimod*

Cat. No.: *B1668400*

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Essential Safety and Handling Guide for Ceralifimod

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Ceralifimod**. Adherence to these procedures is vital for ensuring laboratory safety and maintaining experimental integrity.

Chemical and Physical Properties

| Property | Value |
|---------------------|--|
| Synonyms | ONO-4641 |
| CAS Number | 891859-12-4[1][2] |
| Molecular Formula | C ₂₇ H ₃₃ NO ₄ [1][2][3] |
| Molecular Weight | 435.6 g/mol |
| Appearance | Crystalline Solid |
| Storage Temperature | -20°C |
| Solubility | DMF: 5 mg/ml, DMSO: 5 mg/ml, DMSO:PBS (pH 7.2) (1:9): 0.1 mg/ml, Ethanol: slightly soluble |

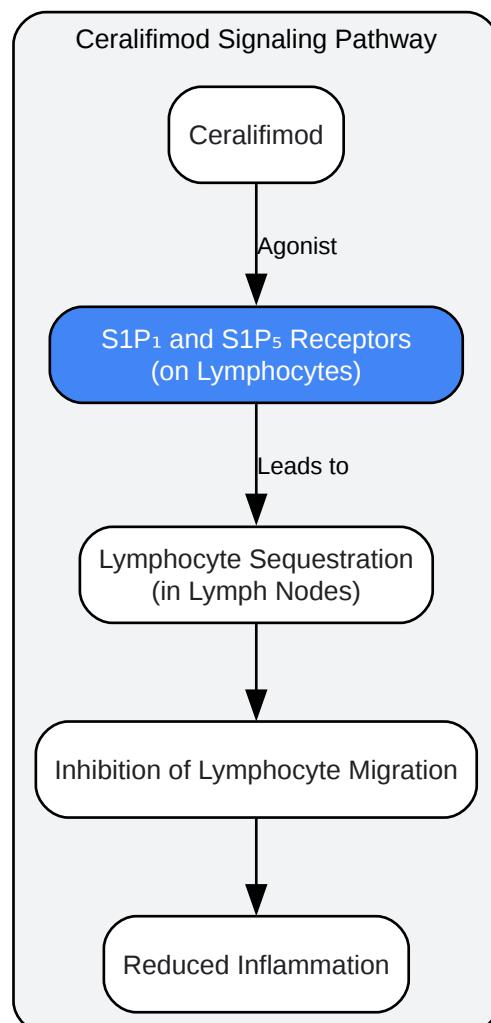
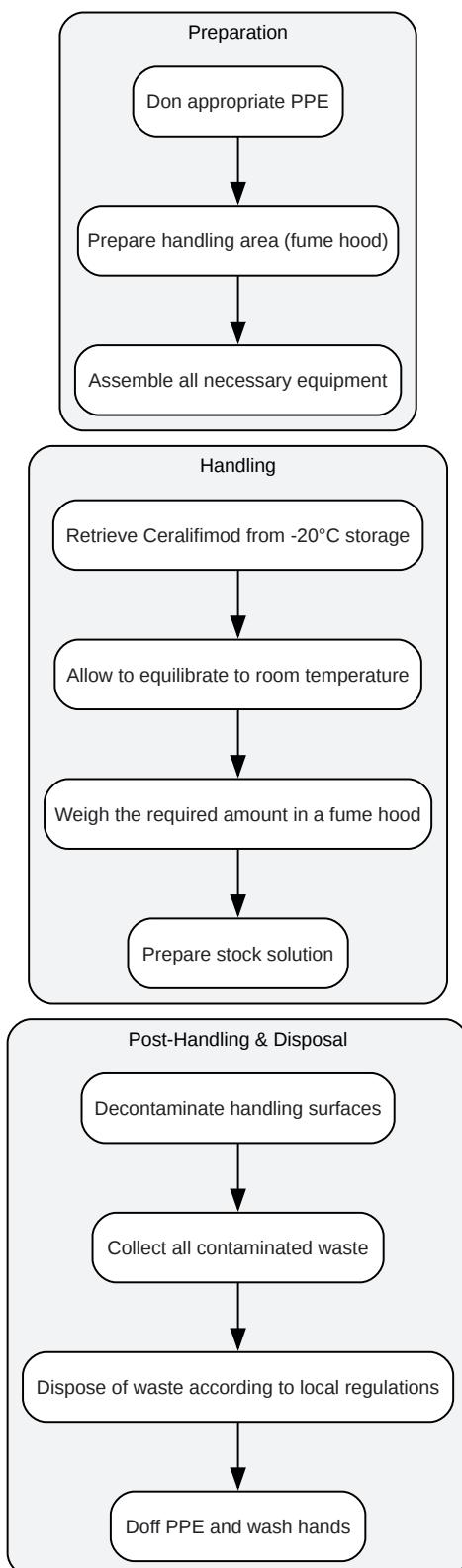
Personal Protective Equipment (PPE)

Based on the available safety data, the following personal protective equipment is mandatory when handling **Ceralifimod** to mitigate risks of skin, eye, and respiratory irritation.

| PPE Category | Item | Specification |
|------------------------|---|--|
| Hand Protection | Chemical-resistant gloves | Nitrile or neoprene, disposable. |
| Eye Protection | Safety glasses with side shields or goggles | Must be worn at all times in the handling area. |
| Respiratory Protection | NIOSH-approved respirator | Required when handling the powder outside of a certified chemical fume hood. |
| Body Protection | Laboratory coat | Fully buttoned. |

Operational Plan: Step-by-Step Handling Workflow

This section outlines the procedural workflow for the safe handling of **Ceralifimod** from receipt to disposal.

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